

Investigating the Mechanism of Action of 11-Dehydroxygrevilloside B: Application Notes and Protocols

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Compound of Interest

Compound Name: 11-Dehydroxygrevilloside B

Cat. No.: B590245

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Abstract

11-Dehydroxygrevilloside B is a natural compound isolated from *Grevillea robusta*[1]. While its structure is known, its biological activity and mechanism of action remain largely uncharacterized. These application notes provide a comprehensive set of protocols to investigate the potential anti-inflammatory effects of **11-Dehydroxygrevilloside B**, a common therapeutic area for natural products. The following sections outline a systematic approach, from initial cytotoxicity assessments to the elucidation of its impact on key inflammatory signaling pathways, specifically focusing on the NF-κB pathway.

Introduction

Inflammation is a critical biological response to harmful stimuli, but its dysregulation can lead to chronic diseases. The nuclear factor-kappa B (NF-κB) signaling pathway is a central regulator of inflammation, making it a key target for novel anti-inflammatory therapeutics[2]. Natural products are a rich source of bioactive compounds with the potential to modulate these pathways. This document provides a roadmap for researchers to explore the anti-inflammatory potential of **11-Dehydroxygrevilloside B**.

Physicochemical Properties of 11-Dehydroxygrevilloside B

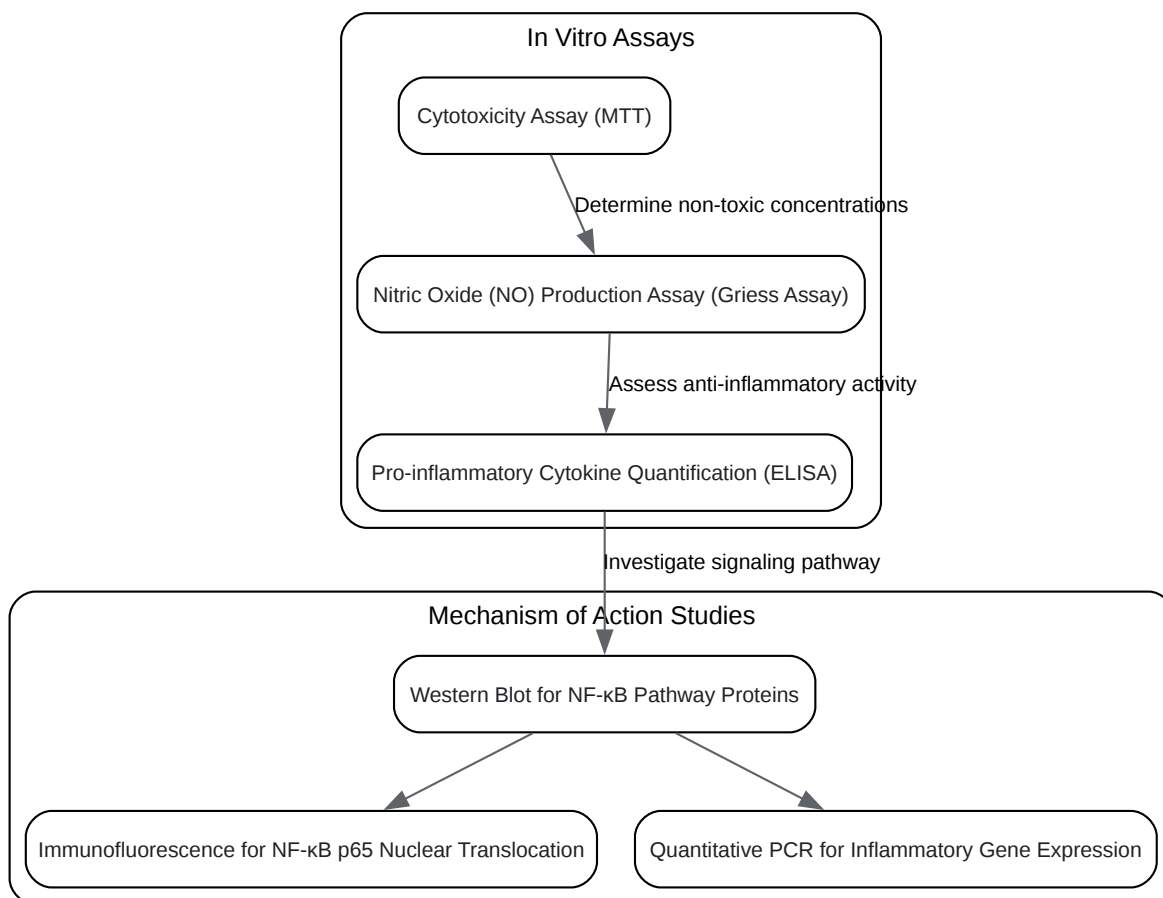
A summary of the known properties of **11-Dehydroxygrevilloside B** is presented in Table 1.

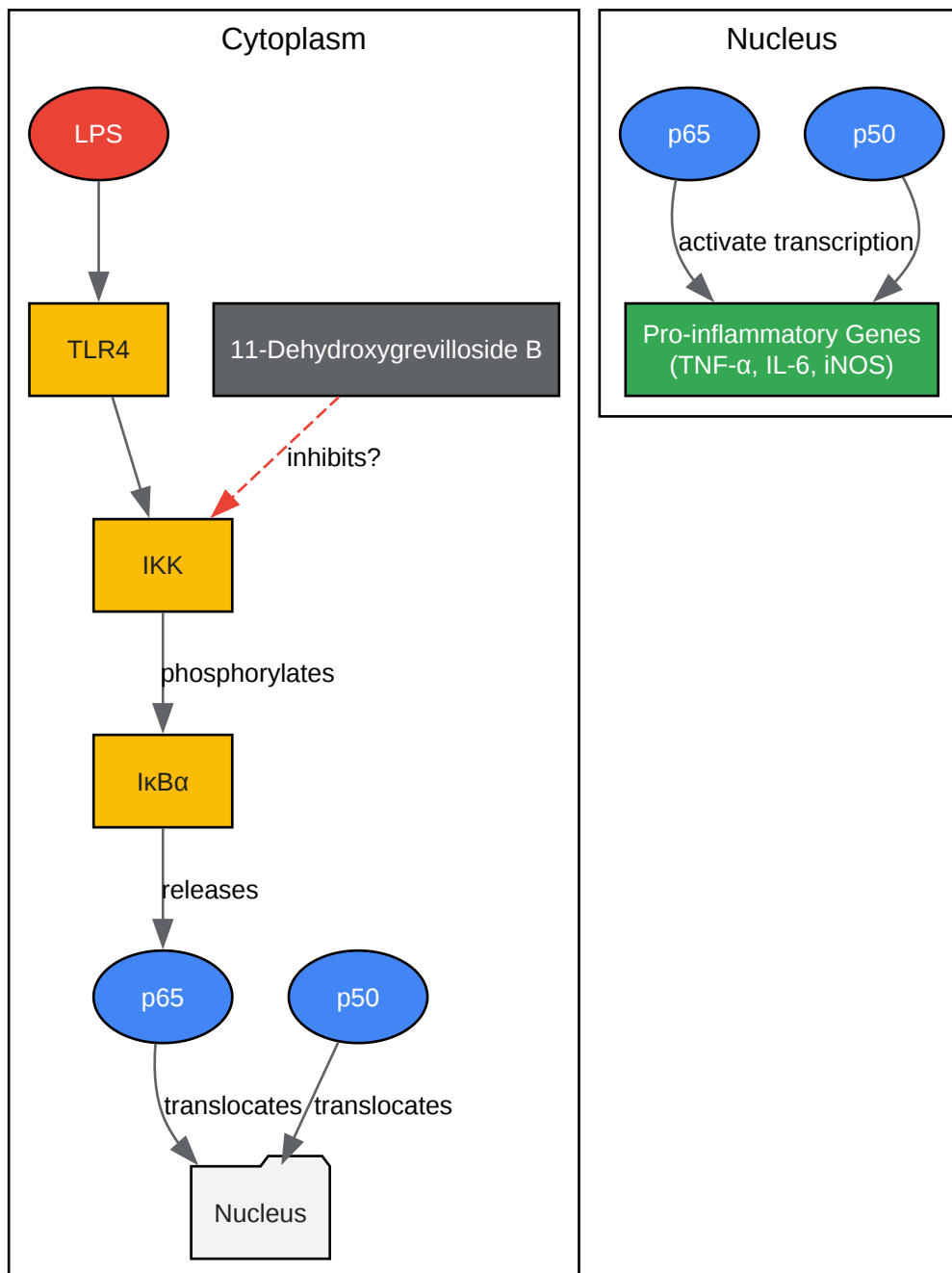
Property	Value	Reference
CAS Number	197307-49-6	[3]
Molecular Formula	C17H26O7	[3]
Molecular Weight	342.4 g/mol	[3]
Purity	≥98%	[3]
Appearance	Powder	[4]
Storage	Store at -20°C under an inert atmosphere.	[3]

Experimental Protocols

This section details the experimental protocols to assess the anti-inflammatory activity of **11-Dehydroxygrevilloside B**. The overall workflow is depicted in the diagram below.

Experimental Workflow for Investigating 11-Dehydroxygrevilloside B



Hypothesized NF- κ B Signaling Pathway Inhibition[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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References

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